

# "3-Nitro-N-phenylthiophen-2-amine" molecular weight and formula

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## Compound of Interest

Compound Name: 3-Nitro-N-phenylthiophen-2-amine

Cat. No.: B1318104

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## In-Depth Technical Guide: 3-Nitro-N-phenylthiophen-2-amine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the fundamental molecular properties of **3-Nitro-N-phenylthiophen-2-amine**, a compound of interest in various research and development domains.

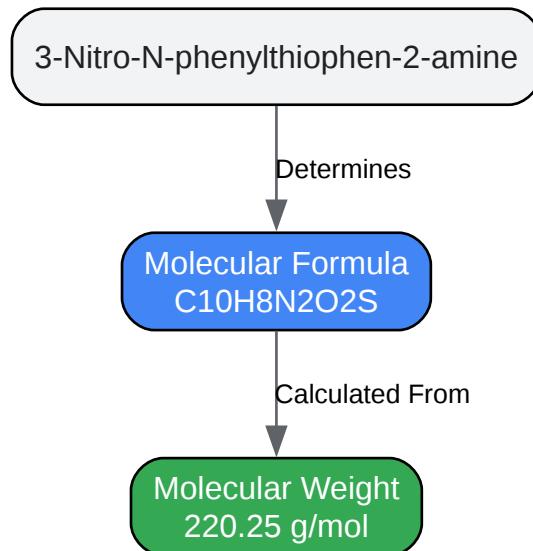
## Core Molecular Data

The essential molecular identifiers for **3-Nitro-N-phenylthiophen-2-amine** are summarized in the table below. This information is critical for accurate documentation, analysis, and experimental design.

Property	Value
Molecular Formula	C <sub>10</sub> H <sub>8</sub> N <sub>2</sub> O <sub>2</sub> S
Molecular Weight	220.25 g/mol
CAS Number	78399-02-7[1]

## Logical Relationship of Compound Properties

The following diagram illustrates the logical flow from the compound's name to its fundamental chemical properties.



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Figure 1. Logical relationship of chemical properties.

## Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **3-Nitro-N-phenylthiophen-2-amine** would typically be outlined in specific research publications or patents pertaining to its application. These protocols would include, but are not limited to:

- **Synthesis:** Detailed reaction conditions, including reactants, solvents, catalysts, temperature, and reaction time. Purification methods such as chromatography or recrystallization would also be specified.
- **Structural Elucidation:** Techniques like Nuclear Magnetic Resonance (NMR) spectroscopy ( $^1\text{H}$  and  $^{13}\text{C}$ ), Mass Spectrometry (MS), and Infrared (IR) spectroscopy to confirm the chemical structure.
- **Purity Analysis:** High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) methods to determine the purity of the synthesized compound.

It is recommended that researchers consult relevant scientific literature for specific, peer-reviewed experimental methodologies.

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## References

- 1. 3-nitro-N-phenylthiophen-2-amine | CAS#:78399-02-7 | Chemsoc [chemsoc.com]
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